

A Technical Guide to the Solubility of Ethylene Glycol-(OD)₂ in Organic Solvents

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Compound of Interest

Compound Name: Ethylene glycol-(OD)₂

Cat. No.: B1609830

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of ethylene glycol-(OD)₂ in various organic solvents. For the purpose of this guide, the solubility of ethylene glycol-(OD)₂ is considered to be nearly identical to that of its non-deuterated counterpart, ethylene glycol (ethane-1,2-diol). This assumption is based on the minor influence of deuterium substitution on the intermolecular forces governing solubility.

Core Principle: "Like Dissolves Like"

The solubility of ethylene glycol is primarily dictated by its molecular structure. The presence of two hydroxyl (-OH, or in this case, -OD) groups makes it a highly polar molecule with a strong capacity for hydrogen bonding. Consequently, it exhibits high solubility in polar solvents that can also participate in hydrogen bonding and is less soluble in non-polar solvents.

Quantitative Solubility Data

The following tables summarize the available quantitative and qualitative solubility data for ethylene glycol in a range of common organic solvents.

Miscibility of Ethylene Glycol in Polar Organic Solvents

Ethylene glycol is miscible with many common polar organic solvents, meaning it is soluble in all proportions.^{[1][2][3][4]}

Solvent	Formula	Classification	Solubility
Water	H ₂ O	Protic	Miscible[1][5][6]
Methanol	CH ₃ OH	Aliphatic Alcohol	Miscible[1]
Ethanol	C ₂ H ₅ OH	Aliphatic Alcohol	Miscible[1]
Acetone	(CH ₃) ₂ CO	Ketone	Miscible[1][5][6]
Acetic Acid	CH ₃ COOH	Carboxylic Acid	Soluble[5][6]
Glycerol	C ₃ H ₈ O ₃	Polyol	Soluble[5][6][7]
Dichloromethane	CH ₂ Cl ₂	Chlorinated	Miscible[8]
Pyridine	C ₅ H ₅ N	Heterocyclic	Miscible

Note: While some sources use the term "soluble" for acetic acid and glycerol, the strong hydrogen bonding capabilities of these solvents with ethylene glycol suggest they are likely miscible.

Mutual Solubility of Ethylene Glycol in Solvents with Limited Miscibility

Recent studies have quantified the mutual solubility of ethylene glycol in several less polar and non-polar organic solvents at ambient temperature. The data presented below is from a study by Stoy D. et al. (2023), which utilized gas chromatography (GC) for analysis.

Solvent	Formula	Classification	Solubility of Ethylene Glycol in Solvent (% w/w)	Solubility of Solvent in Ethylene Glycol (% w/w)
Chloroform	CHCl ₃	Chlorinated	~4.5%	~25%
Benzene	C ₆ H ₆	Aromatic	~2.5%	~38%
1,2-Dichloroethane	C ₂ H ₄ Cl ₂	Chlorinated	~0%	~10%
n-Hexane	C ₆ H ₁₄	Aliphatic	~0%	~2%
Cyclohexane	C ₆ H ₁₂	Cycloalkane	~0%	~1%
Carbon Tetrachloride	CCl ₄	Chlorinated	~0%	~0.5%

Qualitative Solubility of Ethylene Glycol

Solvent	Classification	Solubility Description
Ethyl Acetate	Ester	Soluble[8]
Tetrahydrofuran (THF)	Ether	Soluble[8]
Dioxane	Ether	Soluble[8]
Diethyl Ether	Ether	Slightly Soluble[5][6][8]
Toluene	Aromatic	Practically Insoluble[8]
Petroleum Ether	Aliphatic Hydrocarbon	Practically Insoluble[5][6]
Oils	Lipid	Practically Insoluble[5][6]

Experimental Protocols

The determination of liquid-liquid solubility, particularly for systems with partial miscibility, is a critical experimental procedure in chemical and pharmaceutical sciences. The most common

and reliable method is the shake-flask method, followed by quantitative analysis of the equilibrated phases.

Shake-Flask Method for Mutual Solubility Determination

This protocol outlines the steps to determine the mutual solubility of ethylene glycol in an organic solvent.

1. Materials and Apparatus:

- Ethylene glycol (or ethylene glycol-(OD)₂) of high purity
- Organic solvent of high purity
- Thermostatted shaker or water bath capable of maintaining a constant temperature (e.g., 25 °C ± 0.1 °C)
- Glass vials or flasks with airtight seals (e.g., screw caps with PTFE septa)
- Pipettes and syringes for accurate liquid transfer
- Centrifuge (optional, for enhancing phase separation)
- Analytical instrument for concentration measurement (e.g., Gas Chromatograph with a Flame Ionization Detector - GC-FID, or Nuclear Magnetic Resonance Spectrometer - NMR)

2. Procedure:

- **Preparation of Mixtures:** In a series of sealed vials, prepare mixtures of ethylene glycol and the organic solvent in varying proportions. To ensure saturation, create at least one mixture with a clear excess of ethylene glycol and another with a clear excess of the organic solvent.
- **Equilibration:** Place the sealed vials in the thermostatted shaker and agitate them for a prolonged period (e.g., 24-48 hours) to ensure that thermodynamic equilibrium is reached. The constant temperature is crucial as solubility is temperature-dependent.
- **Phase Separation:** After equilibration, cease agitation and allow the mixtures to stand undisturbed in the thermostat for several hours (e.g., 12-24 hours) to allow for complete

separation of the two liquid phases. If the emulsion is stable, centrifugation can be employed to facilitate phase separation.

- **Sampling:** Carefully extract a sample from each phase of the saturated mixtures using a syringe. It is critical to avoid any cross-contamination between the phases. For instance, to sample the bottom layer, the needle should be passed through the top layer carefully.
- **Analysis:** Analyze the composition of each sampled phase using a pre-calibrated analytical method.
 - **Gas Chromatography (GC):** A common technique for separating and quantifying volatile components.[9] A sample of the equilibrated phase is injected into the GC, and the concentration of the dissolved component is determined by comparing its peak area to a calibration curve.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Can also be used to determine the composition of each phase by integrating the signals corresponding to the protons of each component.

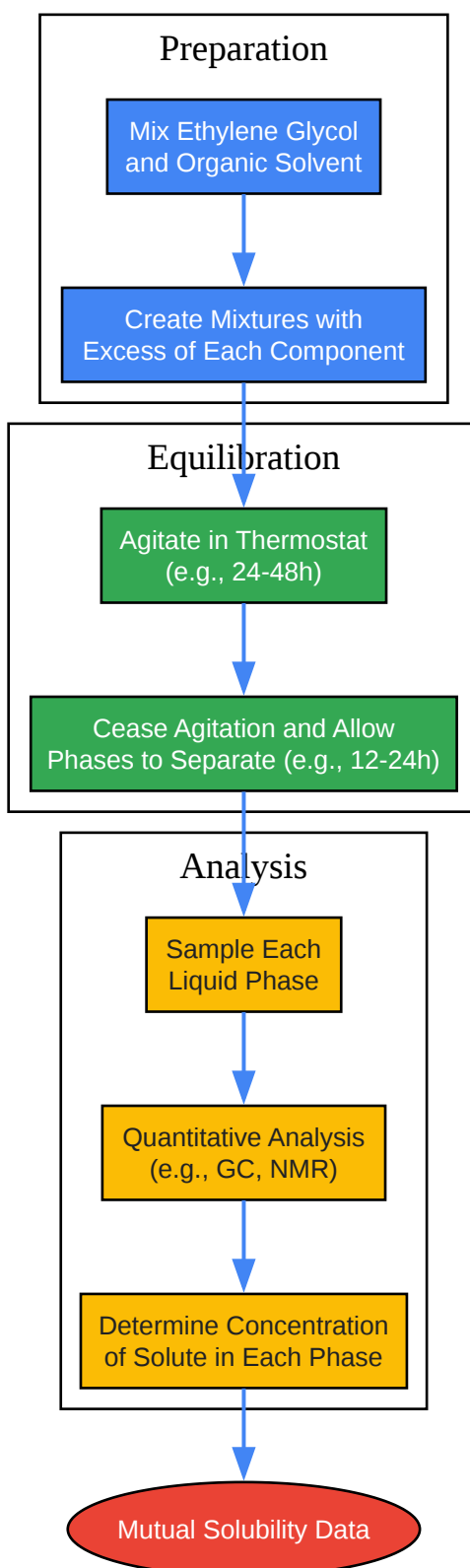
3. Data Analysis:

- The concentration of the organic solvent in the ethylene glycol-rich phase represents the solubility of the solvent in ethylene glycol.
- The concentration of ethylene glycol in the solvent-rich phase represents the solubility of ethylene glycol in the solvent.

Visualizations

Logical Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in the experimental determination of mutual solubility.



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